

Technical Guide: Site Confirmation of N-Chloroacetyl-1,4-Oxazepane Modifications

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Compound of Interest

Compound Name: *N-chloroacetyl-1,4-oxazepane*

Cat. No.: *B8581363*

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Executive Summary

N-chloroacetyl-1,4-oxazepane is a specialized electrophilic fragment used in Covalent Fragment-Based Drug Discovery (FBDD) and the design of PROTAC linkers. Unlike its ubiquitous 6-membered analog (N-chloroacetyl-morpholine), the 7-membered oxazepane ring offers unique conformational flexibility and lipophilicity profiles, allowing it to explore distinct chemical space within protein binding pockets.

This guide addresses the critical challenge of validating the site of modification. While often colloquially termed "acylation," the chemical mechanism is an alkylation (thioether formation) of nucleophilic residues (primarily Cysteine). This document provides a comparative analysis of the reagent against standard alternatives and details a self-validating LC-MS/MS workflow to confirm the precise residue modified.

Part 1: Reagent Profile & Comparative Analysis

The Chemical Warhead

N-chloroacetyl-1,4-oxazepane consists of a 1,4-oxazepane ring linked to a chloroacetamide "warhead."

- Formula:
- Molecular Weight: ~177.63 Da
- Reactive Mechanism: Nucleophilic substitution ()
- Primary Target: Cysteine thiol groups (highly selective at pH 7.5). Can modify Histidine or Lysine at elevated pH (>8.5).

Comparison: Oxazepane vs. Morpholine vs. Iodoacetamide

The choice of the 7-membered ring is not arbitrary. It alters the trajectory of the warhead and the solubility profile of the ligand.

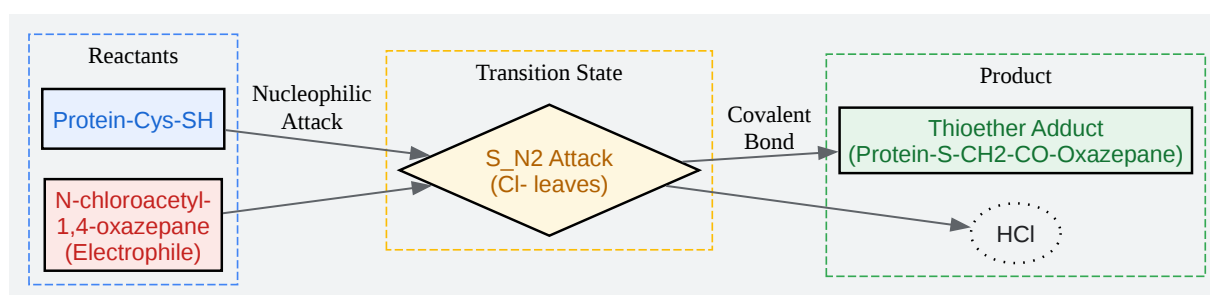
Feature	N-chloroacetyl-1,4-oxazepane	N-chloroacetyl-morpholine	Iodoacetamide (IAA)
Ring Size	7-membered (Flexible)	6-membered (Rigid chair)	None (Linear)
Reactivity	Moderate (Tunable)	Moderate	High (Promiscuous)
Lipophilicity (cLogP)	Slightly Higher	Lower	Low
Conformational Space	Explores "twist-chair" & "twist-boat"	Locked in "chair"	N/A
Application	Novel fragment screening, Linker design	Standard fragment libraries	General Cys capping (Proteomics)
Mass Shift (M)	+142.08 Da	+128.06 Da	+57.02 Da (Carbamidomethyl)

Expert Insight: The 1,4-oxazepane ring's flexibility allows the fragment to adopt conformations that rigid morpholines cannot, potentially fitting into cryptic pockets or inducing distinct protein

conformational changes upon binding.

Part 2: Mechanism of Action

To confirm the site, one must understand the chemistry. The reaction is an irreversible alkylation of the sulfur atom on a Cysteine residue.



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Figure 1: Mechanism of Cysteine Alkylation by **N-chloroacetyl-1,4-oxazepane**. The reaction results in a stable thioether bond.

Part 3: Experimental Protocol for Site Confirmation

This protocol utilizes "Bottom-Up" Proteomics (LC-MS/MS) to identify the specific amino acid residue modified by the reagent.^[1]

Materials

- Substrate: Purified protein of interest (purity).
- Reagent: **N-chloroacetyl-1,4-oxazepane** (100 mM stock in DMSO).
- Control: Unmodified protein (treated with DMSO only).
- Quenching Agent: Dithiothreitol (DTT) or

-Mercaptoethanol.

- Digestion Enzyme: Sequencing-grade Trypsin (Promega or equivalent).

Step-by-Step Workflow

Step 1: Incubation (Labeling)

- Dilute protein to 10

M in PBS (pH 7.4).

- Add **N-chloroacetyl-1,4-oxazepane** to a final concentration of 100

M (10x excess). Note: For fragment screening, lower equivalents (1-2x) may be used to test specificity.

- Incubate at Room Temperature (RT) for 60 minutes.
- Quench: Add DTT to 10 mM to scavenge unreacted electrophiles.

Step 2: Sample Preparation (Digestion)

- Denature: Add Urea (8M final) or Guanidine HCl.
- Reduce: Add DTT (5 mM, 56°C, 30 min) to reduce internal disulfides.
- Alkylate (Capping): Add Iodoacetamide (15 mM, RT, dark, 20 min). Critical: This caps all UNMODIFIED cysteines with carbamidomethyl (+57 Da). Your target cysteine will already be blocked by the oxazepane (+142 Da).
- Digest: Dilute Urea to <1M. Add Trypsin (1:50 enzyme:protein ratio). Incubate overnight at 37°C.
- Desalt: Use C18 ZipTips or spin columns.

Step 3: LC-MS/MS Acquisition

- Instrument: Orbitrap or Q-TOF (High Resolution is mandatory).

- Chromatography: C18 Reverse Phase gradient (2% to 35% ACN over 60 min).
- Method: Data Dependent Acquisition (DDA) selecting top 10-20 precursors for fragmentation (HCD or CID).

Part 4: Data Analysis & Validation

The confirmation relies on detecting the specific mass shift on a peptide fragment.[\[2\]](#)

The Diagnostic Mass Shift

When searching your MS raw data (using software like MaxQuant, Proteome Discoverer, or Byonic), you must define a Variable Modification.

- Modification Name: Oxazepane-Acetyl
- Composition Added:
- Monoisotopic Mass Shift: +142.0868 Da
- Target Residues: Cysteine (primary), Histidine/Lysine (secondary).

Calculation Logic:

Wait, precise calculation: The moiety added is

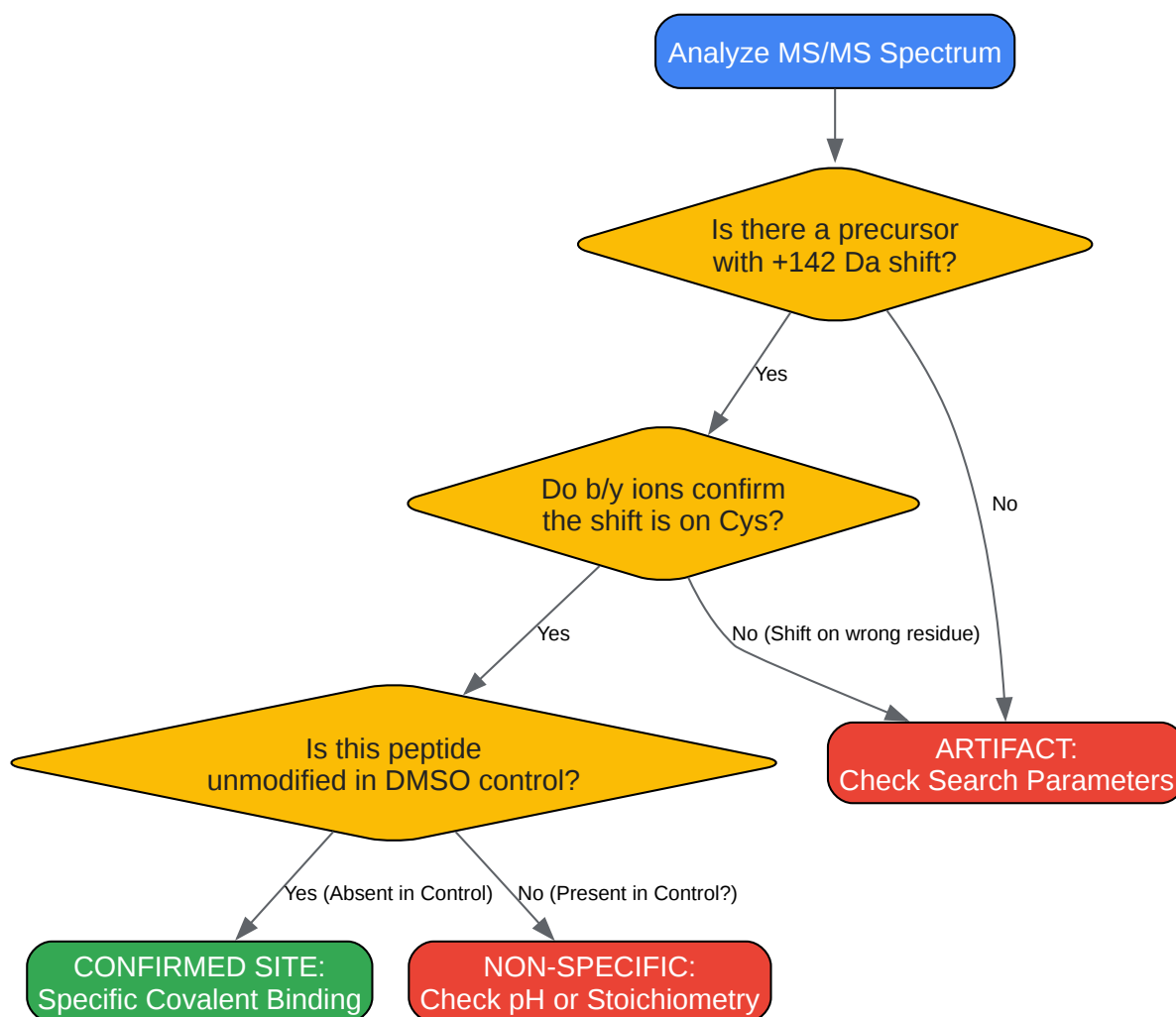
. Formula:

(attached group) minus H (displaced from SH). Net Mass Addition to Protein MW =

Da.

Validation Logic Tree

Use this flowchart to interpret your MS spectra.



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Figure 2: Decision Matrix for Validating Covalent Modifications.

Troubleshooting Common Issues

- **Low Occupancy:** If the +142 Da peak is weak, the reaction may be slow. Increase incubation time or pH (up to 8.0), but watch for Lysine modification.

- Ambiguous Site: If the peptide has multiple Cysteines, check the

and

ion series. The mass shift will appear in all fragment ions downstream of the modified residue.
- Competition: Pre-incubate with a known reversible inhibitor. If the +142 Da signal disappears, the modification is occurring at the active site (Specific).

References

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